

Benzyl thiocyanate chemical properties and structure

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Compound of Interest

Compound Name: *Benzyl thiocyanate*

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An In-depth Technical Guide to **Benzyl Thiocyanate**: Chemical Properties and Structure

Introduction

Benzyl thiocyanate ($C_6H_5CH_2SCN$) is an organic compound that serves as a valuable intermediate in various chemical syntheses.[1] It is characterized as a white to off-white crystalline solid or a colorless to pale yellow liquid with a distinct odor.[1] This guide provides a comprehensive overview of its chemical properties, structure, relevant experimental protocols, and biological significance for researchers, scientists, and drug development professionals.

Chemical Properties

The fundamental chemical and physical properties of **benzyl thiocyanate** are summarized below. This data is essential for its handling, application in synthesis, and analytical characterization.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₇ NS	[1][2]
Molecular Weight	149.21 - 149.22 g/mol	[1][2][3]
CAS Number	3012-37-1	[1][2][3]
Appearance	White to off-white powder; Almost white to yellow crystals	[1][4]
Melting Point	39 - 43 °C	[1][3][4]
Boiling Point	230 - 235 °C; 256 °C	[1][3]
Density	1.32 g/cm ³	[4]
Solubility	Insoluble in water; Soluble in organic solvents like diethyl ether	[1][3][4]
LogP	1.99	[2][5]
Storage Temperature	2 - 8 °C	[1][3]

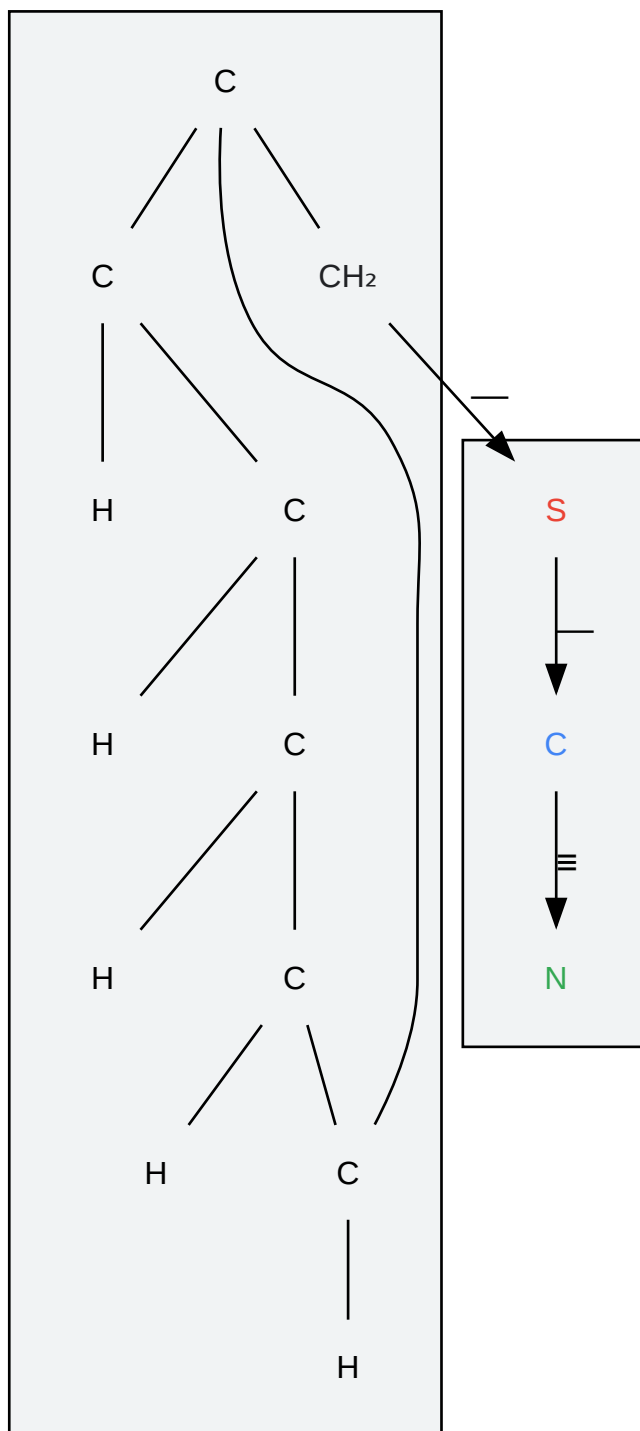
Chemical Structure

Benzyl thiocyanate consists of a benzyl group (a benzene ring attached to a methylene bridge, -CH₂-) bonded to a thiocyanate (-SCN) functional group through the sulfur atom. This linkage distinguishes it from its isomer, benzyl isothiocyanate, where the benzyl group is attached to the nitrogen atom (-NCS).

The structure can be represented by the following identifiers:

- SMILES: N#CSCc1ccccc1 [3]
- InChI: 1S/C8H7NS/c9-7-10-6-8-4-2-1-3-5-8/h1-5H,6H2 [3]
- InChIKey: ABNDFSUIUFLJAH-UHFFFAOYSA-N [2][3]

Chemical Structure of Benzyl Thiocyanate



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Caption: Structure of **Benzyl Thiocyanate**.

Experimental Protocols

Synthesis of Benzyl Thiocyanate

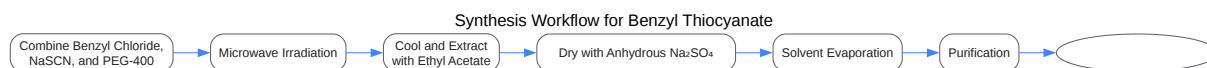
A rapid and efficient method for synthesizing **benzyl thiocyanates** involves a microwave-assisted reaction between a benzyl halide (e.g., benzyl chloride) and an alkali metal thiocyanate (e.g., sodium thiocyanate) using Polyethylene Glycol 400 (PEG-400) as a phase-transfer catalyst.^[6]

Materials:

- Benzyl chloride
- Sodium thiocyanate (NaSCN)
- Polyethylene Glycol 400 (PEG-400)
- Anhydrous sodium sulfate
- Ethyl acetate
- Petroleum ether

Procedure:

- Combine benzyl chloride, sodium thiocyanate, and PEG-400 in a flask.^[6]
- Place the flask in a commercial microwave oven and irradiate. The reaction progress should be monitored by Thin-Layer Chromatography (TLC).^[6]
- After the reaction is complete, cool the mixture to room temperature.
- Extract the product using ethyl acetate.^[6]
- Dry the organic layer with anhydrous sodium sulfate.^[6]
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the product by recrystallization or column chromatography.



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Caption: Workflow for **Benzyl Thiocyanate** Synthesis.

Analytical Protocol: HPLC Quantification

High-Performance Liquid Chromatography (HPLC) is a precise method for the quantification of **benzyl thiocyanate** and related compounds. The following protocol is adapted from methodologies used for its isomer, benzyl isothiocyanate, and can be optimized for **benzyl thiocyanate**.^{[5][7]}

Instrumentation & Reagents:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm × 4.6 mm, 5 μm)^[8]
- Mobile Phase: Acetonitrile and water (HPLC grade)^{[5][8]}
- **Benzyl thiocyanate** analytical standard

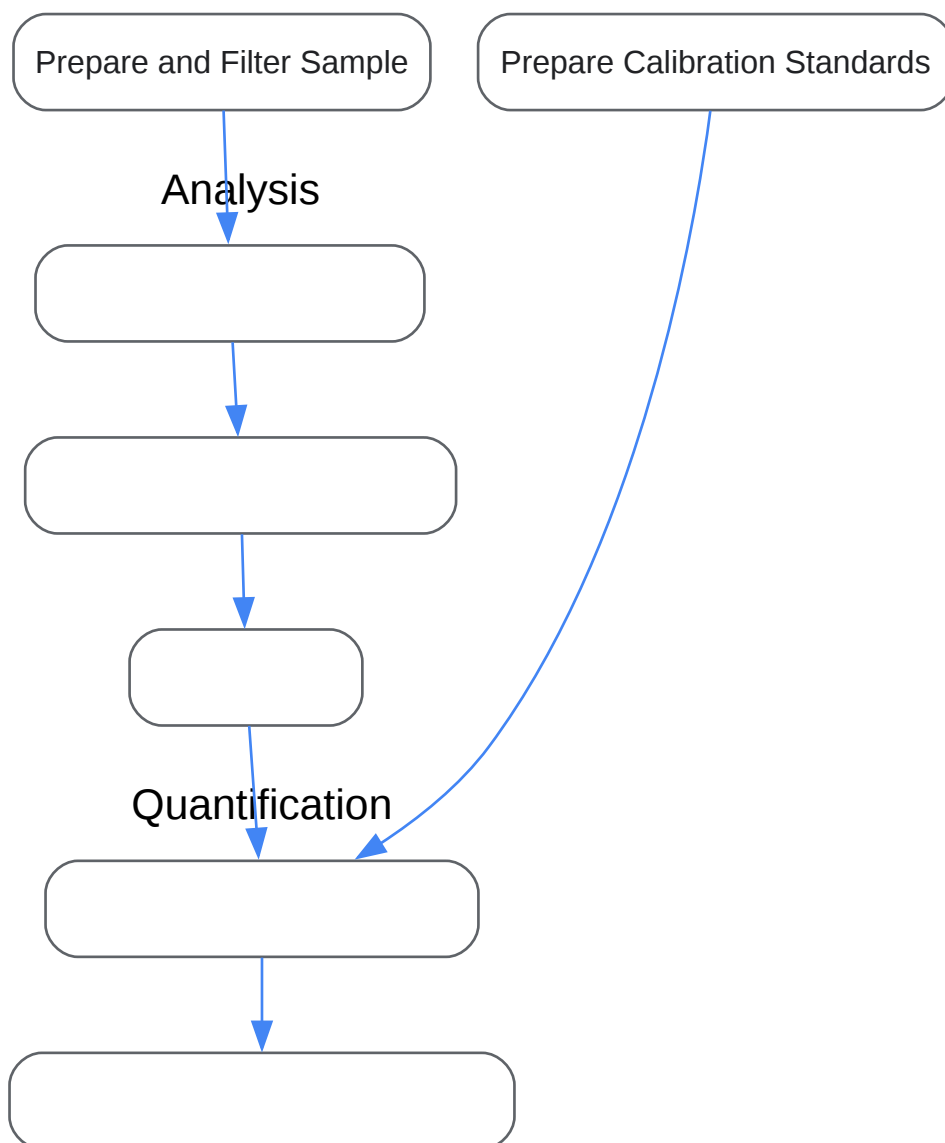
Procedure:

- Standard Preparation: Prepare a series of calibration standards of **benzyl thiocyanate** in the mobile phase at known concentrations.^[8]
- Sample Preparation: Dissolve a precisely weighed amount of the sample containing **benzyl thiocyanate** in the mobile phase. Filter the solution through a 0.45 μm filter before injection.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column^[8]
 - Mobile Phase: A suitable isocratic or gradient mixture of acetonitrile and water.^[5]

- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 20 μ L^[8]
- Detection: UV detection at a wavelength determined by the UV spectrum of **benzyl thiocyanate**.
- Quantification: Generate a calibration curve by plotting the peak area against the concentration of the prepared standards. Determine the concentration of **benzyl thiocyanate** in the sample by comparing its peak area to the calibration curve.^[8]

HPLC Analysis Workflow

Preparation



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Caption: General Workflow for HPLC Quantification.

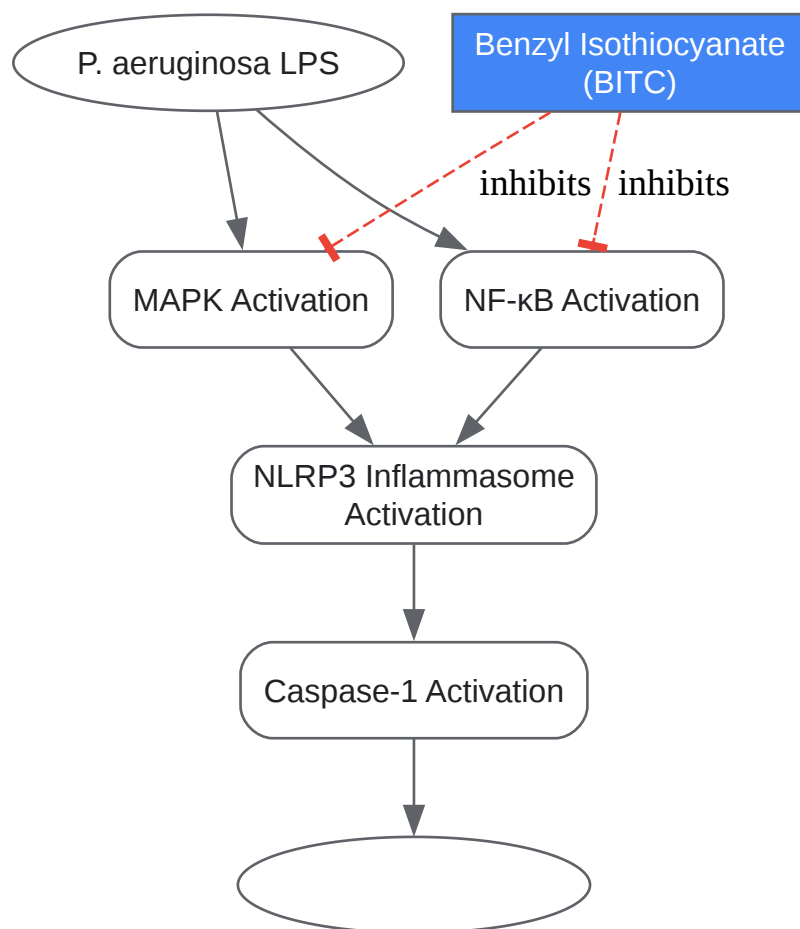
Biological Activity and Signaling Pathways

While research on the specific biological pathways of **benzyl thiocyanate** is ongoing, its isomer, benzyl isothiocyanate (BITC), is well-studied for its potent anticancer and anti-

inflammatory properties.[9][10][11] Professionals in drug development often study both isomers due to their structural similarity. BITC has been shown to modulate several critical signaling pathways.

One key pathway affected by BITC is the MAPKs/NF- κ B pathway, which is crucial in regulating inflammation.[10] In studies using lipopolysaccharide (LPS)-stimulated cells, BITC was found to inhibit the production of the pro-inflammatory cytokine IL-1 β . [10] This inhibition is achieved by suppressing the activation of the NLRP3 inflammasome and caspase-1.[10] Furthermore, BITC attenuates the phosphorylation of MAP kinases and the activation of NF- κ B, key upstream regulators of the inflammatory response.[10]

BITC Modulation of MAPKs/NF- κ B Pathway



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Caption: BITC's role in the MAPKs/NF- κ B pathway.

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